

validating analytical methods for 1,3-Diacetoxypropane quantification

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

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Chemical Profile of 1,3-Diacetoxypropane

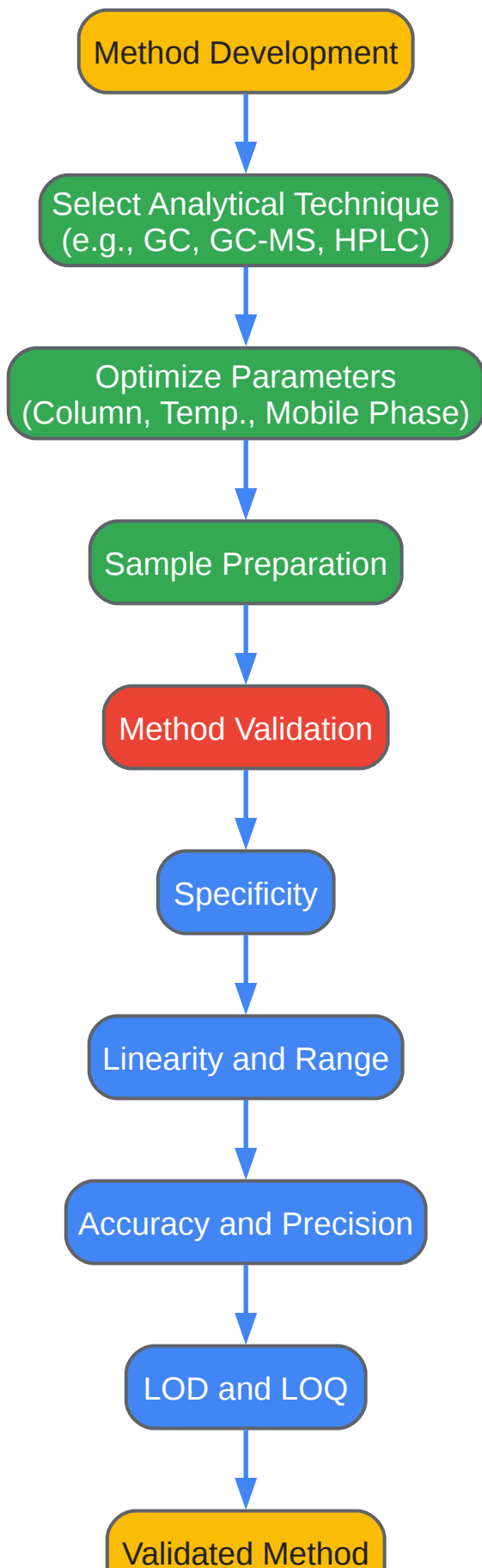
The table below summarizes the fundamental identifying information and physical properties of **1,3-Diacetoxypropane** available from the search results.

Property	Details
CAS Registry Number	628-66-0 [1] [2]
IUPAC Name	3-acetyloxypropyl acetate [1]
Other Names	1,3-Propanediol diacetate; propane-1,3-diyl diacetate [1] [2]
Molecular Formula	C ₇ H ₁₂ O ₄ [1] [2]
Molecular Weight	160.17 g/mol [1]
SMILES	CC(=O)OCCOC(=O)C [1]
Density	1.06 g/cm ³ [2]
Boiling Point	210.2 °C at 760 mmHg [2]

Property	Details
Flash Point	97.5 °C [2]

A Framework for Method Development and Validation

While specific protocols are not available in the search results, the general principles of analytical method validation can be applied. The following workflow outlines the key stages in developing and validating an analytical method for quantifying **1,3-Diacetoxypropane**.





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For the **Select Analytical Technique** stage, **Gas Chromatography (GC)** and **GC-Mass Spectrometry (GC-MS)** are often preferred for volatile, low-molecular weight compounds like **1,3-Diacetoxypropane** due to their high resolution and sensitivity [1]. High-Performance Liquid Chromatography (HPLC) with a UV or refractive index detector is another viable option.

Suggested Experimental Pathways

To gather the specific data you need, I suggest the following approaches:

- **Consult Scientific Literature:** Perform a detailed search on specialized platforms like SciFinder, Reaxys, or Google Scholar using keywords such as "GC-MS quantification of 1,3-propanediol diacetate," "analysis of propylene glycol diacetate," or "validation of **1,3-Diacetoxypropane** HPLC method."
- **Review Pharmacopoeial Methods:** Check the United States Pharmacopeia (USP) or European Pharmacopoeia (Ph. Eur.) for monographs on similar compounds, which can provide standard validation protocols and acceptance criteria.
- **Contact Manufacturers:** Reach out to chemical suppliers like Smolecule [1] or manufacturers who may have technical data sheets or in-house analytical methods they can share.

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References

1. Buy 1,3-Diacetoxypropane | 628-66-0 [smolecule.com]
2. 628-66-0, CAS No 628-66-0, Chemical CAS 628-66-0 - ChemIndex [chemindex.com]

To cite this document: Smolecule. [validating analytical methods for 1,3-Diacetoxypropane quantification]. Smolecule, [2026]. [Online PDF]. Available at:

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